

Application Notes and Protocols for In Vitro Assays of Asukamycin Bioactivity

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Compound of Interest

Compound Name: *Asukamycin*

Cat. No.: *B1667649*

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Introduction

Asukamycin is a polyketide natural product isolated from *Streptomyces nodosus* subsp. *asukaensis*.^[1] It belongs to the manumycin family of antibiotics and exhibits a broad spectrum of biological activities, including antibacterial, antifungal, and potent anticancer properties.^{[1][2]} ^[3] These application notes provide detailed protocols for a range of in vitro assays to assess the diverse bioactivities of **Asukamycin**, facilitating its further investigation as a potential therapeutic agent.

Data Presentation: Summary of Asukamycin Bioactivity

The following tables summarize the quantitative data on the bioactivity of **Asukamycin** from published studies.

Table 1: Anticancer Activity of **Asukamycin** (IC50 values)

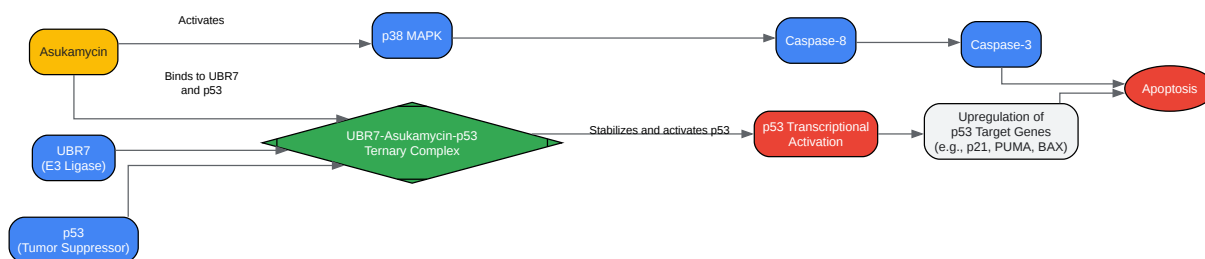
Cell Line	Cancer Type	IC50 (μM)	Reference
Jurkat	T-cell leukemia	1-5	[2]
U937	Histiocytic lymphoma	1-5	[2]
THP-1	Acute monocytic leukemia	1-5	[2]
PC-3	Prostate cancer	1-5	[2]
DU 145	Prostate cancer	1-5	[2]
231MFP	Triple-negative breast cancer	~10	[4]
Various (250 cell lines)	Multiple cancer types	0.08 to >30	[4]

Table 2: Antibacterial Activity of **Asukamycin**

Bacterial Strain	Gram Type	Activity	Reference
Nocardia asteroides	Gram-positive	Inhibits growth	[3]
Gram-positive bacteria	Gram-positive	General inhibition	[3]

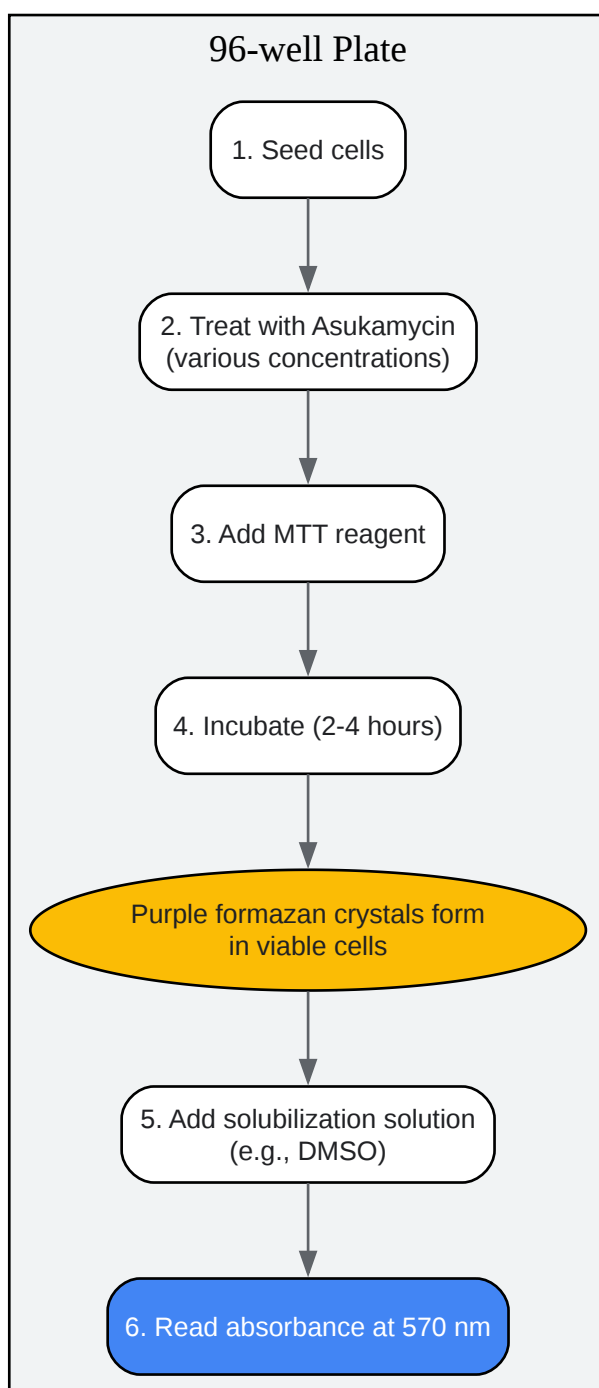
Mandatory Visualizations

Signaling Pathways and Experimental Workflows



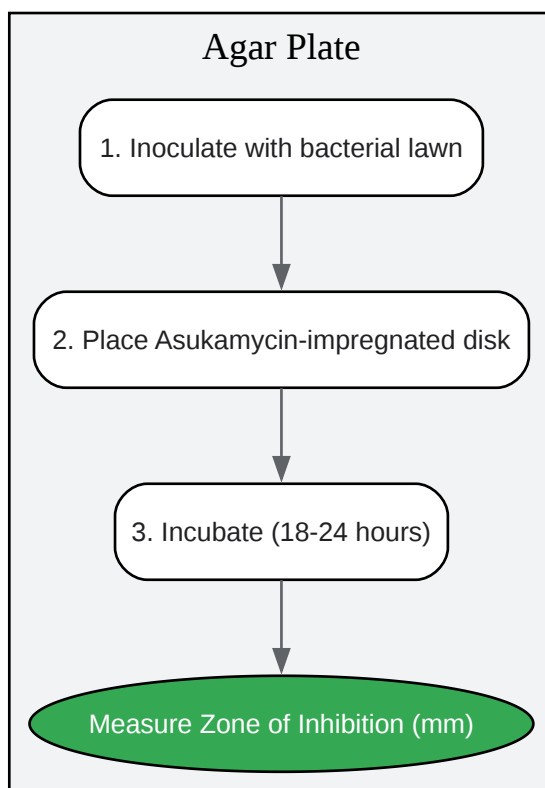
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Caption: **Asukamycin's** anticancer mechanism of action.



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Caption: Workflow for the MTT cytotoxicity assay.



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References

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- 4. Manumycin Polyketides Act as Molecular Glues Between UBR7 and P53 - PMC [pmc.ncbi.nlm.nih.gov]

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